

Application Notes and Protocols for Jak3-IN-12 in Cell Culture

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Compound of Interest

Compound Name: Jak3-IN-12

Cat. No.: B12395772

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These application notes provide a comprehensive guide for the utilization of **Jak3-IN-12**, a small molecule inhibitor of Janus kinase 3 (Jak3), in various cell culture-based assays. The protocols outlined below are intended to serve as a foundation for researchers investigating the biological roles of Jak3 and the therapeutic potential of its inhibition.

Introduction to Jak3-IN-12

Jak3-IN-12 is a potent and selective, ATP-competitive inhibitor of Jak3, a tyrosine kinase predominantly expressed in hematopoietic cells.[1] Jak3 plays a critical role in signal transduction downstream of common gamma chain (γc) family cytokine receptors, including those for IL-2, IL-4, IL-7, IL-9, IL-15, and IL-21.[2][3] Dysregulation of the Jak3 signaling pathway is implicated in various autoimmune diseases and cancers, making it a compelling target for therapeutic intervention.[2][4]

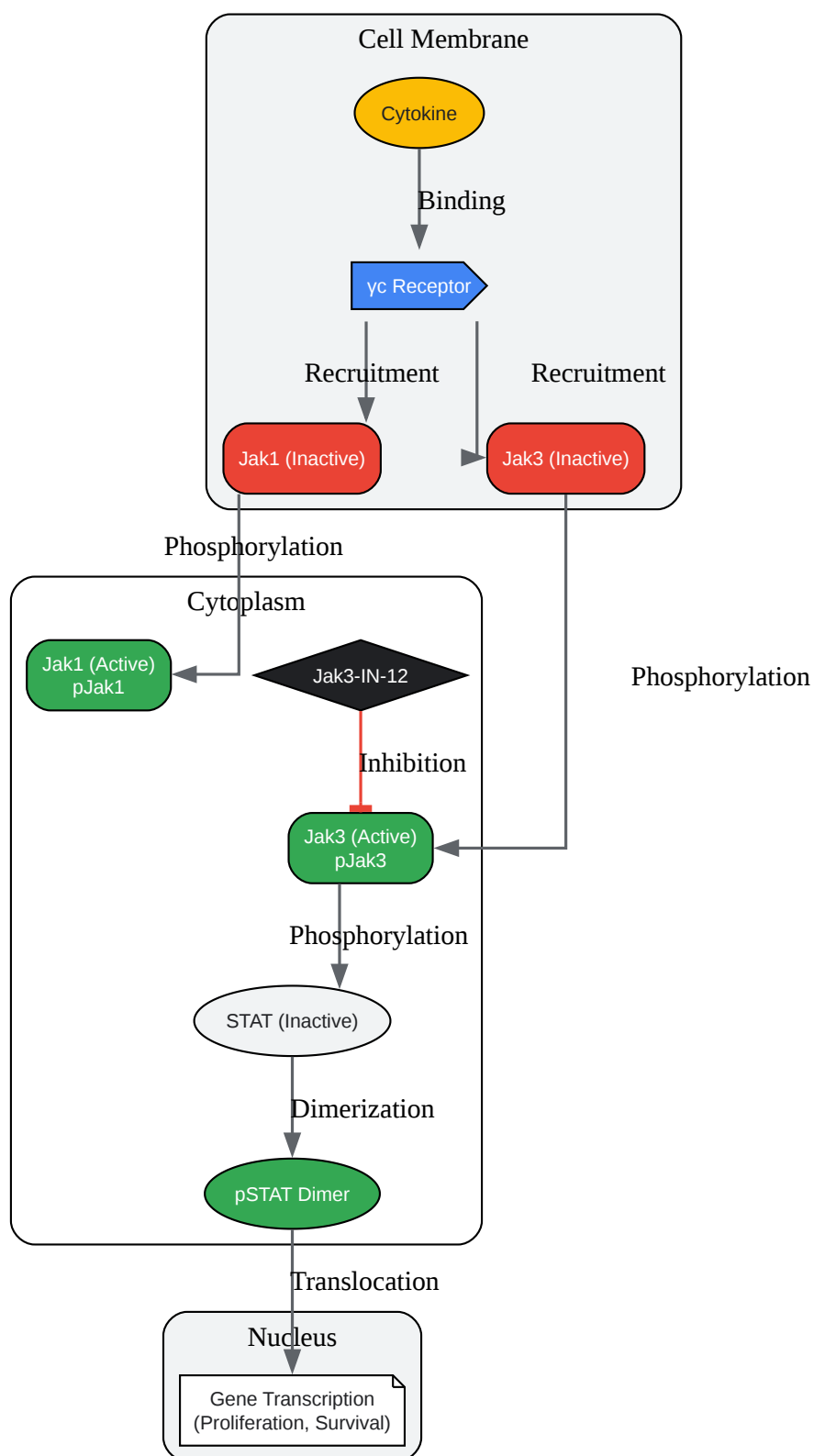
Physicochemical Properties and Storage

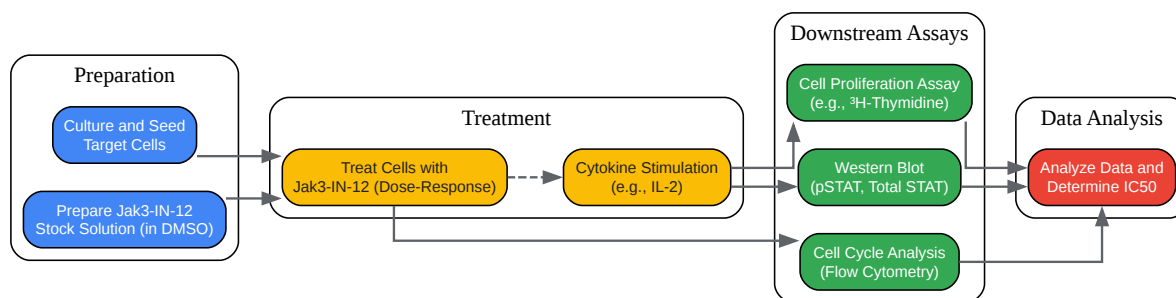
Property	Value	Source
Molecular Formula	C ₁₉ H ₁₈ N ₄ O ₃	N/A
Molecular Weight	350.37 g/mol	N/A
Appearance	Solid	N/A
Solubility	Soluble in DMSO	N/A
Storage	Store stock solutions at -20°C or -80°C. Avoid repeated freeze-thaw cycles.	N/A

Note: While the provided search results do not contain specific data for "**Jak3-IN-12**", the information presented is based on common properties of similar small molecule kinase inhibitors.

Mechanism of Action

Jak3-IN-12 functions by competing with ATP for the binding site within the catalytic domain of Jak3. This inhibition prevents the autophosphorylation and activation of Jak3, thereby blocking the downstream phosphorylation of Signal Transducers and Activators of Transcription (STATs). The unphosphorylated STATs cannot dimerize and translocate to the nucleus, thus inhibiting the transcription of target genes involved in cell proliferation, differentiation, and survival.





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References

- 1. pubcompare.ai [pubcompare.ai]
- 2. Development of Selective Covalent Janus Kinase 3 Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Generation of a chemical genetic model for JAK3 - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Oncogenic activation of JAK3-STAT signaling confers clinical sensitivity to PRN371, a novel selective and potent JAK3 inhibitor, in natural killer/T-cell lymphoma - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Jak3-IN-12 in Cell Culture]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12395772#how-to-use-jak3-in-12-in-cell-culture]

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